

Using (5-Amino-2-morpholinophenyl)methanol in medicinal chemistry

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Compound of Interest

Compound Name: (5-Amino-2-morpholinophenyl)methanol

CAS No.: 759456-60-5

Cat. No.: B1290451

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Application Note: Strategic Utilization of **(5-Amino-2-morpholinophenyl)methanol** in Kinase Inhibitor Design

Executive Summary

(5-Amino-2-morpholinophenyl)methanol (CAS: 759456-60-5) is a high-value bifunctional building block extensively utilized in the synthesis of Type I ATP-competitive kinase inhibitors, particularly those targeting the JAK/STAT pathway (e.g., JAK2 inhibitors).

Its structural value lies in its three-component pharmacophore:

- Aniline Amine (C5): A nucleophilic handle for coupling to heteroaryl hinge-binding scaffolds (e.g., pyrimidines, quinazolines).
- Morpholine Ring (C2): A privileged solubilizing motif that typically projects into the solvent-exposed region of the ATP binding pocket, improving pharmacokinetic (PK) profiles.

- Benzylic Alcohol (C1): A versatile polar headgroup that can function as a hydrogen bond donor/acceptor or be derivatized into electrophiles (halides, aldehydes) for fragment growing.

This guide details the synthesis, handling, and application of this intermediate in generating phenyl-amino-pyrimidine scaffolds.

Chemical Profile & Handling

Property	Specification
CAS Number	759456-60-5
IUPAC Name	(5-Amino-2-morpholinophenyl)methanol
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂
Molecular Weight	208.26 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, MeOH, DCM; Sparingly soluble in water
pKa (Calc)	~4.2 (Aniline), ~8.3 (Morpholine)
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen). Light sensitive.

Safety Warning: Anilines are potential sensitizers. Morpholine derivatives can be skin irritants. Handle in a fume hood with appropriate PPE.

Synthetic Protocol: Preparation of the Intermediate

While commercially available, in-house synthesis is often required for scale-up or isotopic labeling. The most robust method involves the reduction of 5-amino-2-morpholinobenzoic acid.

Reaction Scheme

(See Diagram 1 below for visual pathway)

Detailed Methodology: Borohydride Reduction

Rationale: The carboxylic acid is reduced to the alcohol using in situ generated borane species (NaBH_4/I_2), which is chemoselective and avoids harsh aluminum hydrides that might affect the morpholine ring.

Reagents:

- 5-Amino-2-morpholinobenzoic acid (1.0 equiv)[1]
- Sodium Borohydride (NaBH_4) (2.4 equiv)[1]
- Iodine (I_2) (1.0 equiv)[1]
- Tetrahydrofuran (THF), anhydrous

Step-by-Step Protocol:

- Setup: Flame-dry a 2-neck round-bottom flask and purge with N_2 .
- Solubilization: Suspend NaBH_4 (2.4 equiv) in anhydrous THF (10 mL/g of substrate). Add 5-amino-2-morpholinobenzoic acid (1.0 equiv) in one portion.
- Activation: Cool the mixture to 0°C . Add a solution of I_2 (1.0 equiv) in THF dropwise over 30 minutes. Caution: Hydrogen gas evolution.
- Reflux: Once gas evolution ceases, heat the reaction to reflux (66°C) for 6–12 hours. Monitor by LC-MS (Target $[\text{M}+\text{H}]^+ = 209.2$).
- Quench: Cool to room temperature. Carefully add Methanol dropwise until the solution becomes clear (decomposes excess borane).
- Workup: Concentrate in vacuo. Dissolve residue in 20% KOH solution (aqueous) and stir for 4 hours to break boron complexes. Extract with DCM (3x).[1]
- Purification: Wash combined organics with brine, dry over Na_2SO_4 , and concentrate. Recrystallize from EtOAc/Hexanes if necessary.

Application Protocol: Synthesis of JAK2 Inhibitor Scaffolds

The primary application of this compound is in Nucleophilic Aromatic Substitution (S_NAr) reactions to form the "tail" of kinase inhibitors.

Workflow: Coupling to 2,4-Dichloropyrimidine

Context: This reaction constructs the core pharmacophore found in many JAK inhibitors (e.g., analogs related to Fedratinib or Pacritinib).

Reagents:

- **(5-Amino-2-morpholinophenyl)methanol** (1.0 equiv)
- 2,4-Dichloropyrimidine (or substituted analog) (1.1 equiv)
- Diisopropylethylamine (DIPEA) (2.5 equiv)
- Solvent: n-Butanol or Isopropanol

Step-by-Step Protocol:

- **Dissolution:** In a pressure vial, dissolve the pyrimidine electrophile in n-Butanol (5 mL/mmol).
- **Addition:** Add **(5-Amino-2-morpholinophenyl)methanol** and DIPEA.
- **Reaction:** Seal the vial and heat to 100–120°C for 12 hours.
 - **Mechanistic Note:** The aniline nitrogen is the primary nucleophile. The benzyl alcohol is less nucleophilic and will not compete under these conditions, provided no strong base (like NaH) is used.
- **Isolation:** Cool to RT. The product often precipitates. Filter and wash with cold isopropanol.
- **Validation:**

- ^1H NMR (DMSO-d_6): Look for the singlet of the pyrimidine C-H (if unsubstituted) and the distinctive benzylic $-\text{CH}_2-$ doublet/singlet around 4.5 ppm.
- Regioselectivity: $\text{S}_\text{N}\text{Ar}$ typically occurs at the C4 position of the pyrimidine first due to higher electrophilicity.

Advanced Derivatization: Alcohol Activation

For "Fragment Growing" strategies, the benzyl alcohol can be converted into an electrophile (chloride) to attach further solubilizing groups or warheads.

Protocol: Chlorination via Thionyl Chloride

- Suspend the scaffold (from Section 4) in DCM.
- Add Thionyl Chloride (SOCl_2) (3.0 equiv) dropwise at 0°C .
- Stir at RT for 2 hours.
- Concentrate to dryness to yield the Benzyl Chloride hydrochloride salt.
- Use immediately for alkylation of amines (e.g., pyrrolidine, N-methylpiperazine).

Visualized Workflows

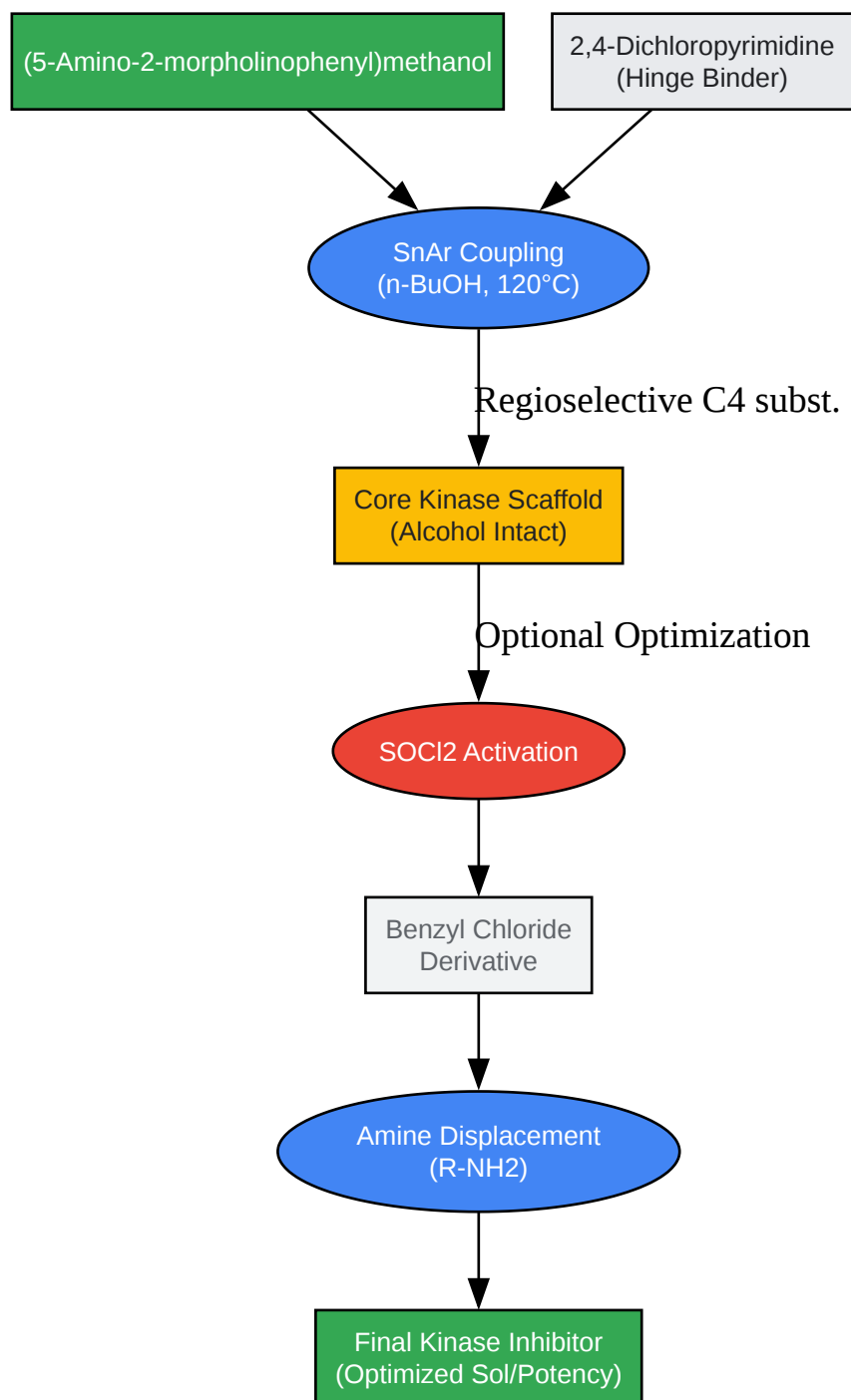
Figure 1: Synthesis of the Building Block



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Caption: Chemoselective reduction of the benzoic acid precursor preserves the morpholine ring while generating the target benzyl alcohol.

Figure 2: Medicinal Chemistry Cascade (JAK2 Inhibitor Synthesis)



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Caption: The workflow transforms the building block into a potent kinase inhibitor via sequential S_NAr coupling and side-chain optimization.

References

- Synthesis of Phenyl Amino Pyrimidine Compounds (JAK Inhibitors). Source: US Patent 8,486,941 B2. Assignee: YM Biosciences Inc. Context: Describes the synthesis of "Compound 79" utilizing 5-amino-2-morpholinobenzyl alcohol via NaBH₄/I₂ reduction.
- Methods for Synthesizing Aminomorpholinophenylmethanol Derivatives. Source: European Patent EP 3023422 A1. Context: Details the scale-up and purification of the intermediate for pharmaceutical applications.
- Structure-Activity Relationships of Morpholine-Substituted Kinase Inhibitors.
- Safety Data Sheet: **(5-Amino-2-morpholinophenyl)methanol**. Source: Key Organics / Molbase. Context: Physical properties and handling safety.

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Sources

- [1. US8486941B2 - Phenyl amino pyrimidine compounds and uses thereof - Google Patents \[patents.google.com\]](#)
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